

# "physical and chemical properties of thorium compounds"

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## Compound of Interest

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An In-depth Technical Guide to the Physical and Chemical Properties of **Thorium** Compounds

## Introduction

**Thorium** (Th), a radioactive actinide element with atomic number 90, occupies a unique position in the periodic table.[1] Its chemistry is predominantly characterized by the stable +4 oxidation state, a consequence of its [Rn] 6d<sup>2</sup> 7s<sup>2</sup> electron configuration.[2][3] While all its isotopes are unstable, the long half-life of **Thorium**-232 (14 billion years) allows for its study in standard laboratories with appropriate safety protocols.[4][5] **Thorium** compounds are of significant interest to researchers in nuclear energy, materials science, catalysis, and increasingly, in medicine.[6][7] This guide provides a comprehensive overview of the physical and chemical properties of key **thorium** compounds, details on experimental methodologies, and illustrates relevant chemical processes and applications.

## Physical Properties of Thorium Compounds

**Thorium** compounds exhibit a wide range of physical properties, from the extreme refractoriness of its oxide to the water-solubility of its nitrate salt.[2][8] These properties are crucial for their application, for instance, in high-temperature ceramics or in the purification of the element itself.[2][9] A summary of the physical properties of several common **thorium** compounds is presented in Table 1.

Table 1: Physical Properties of Selected **Thorium** Compounds

Compound	Formula	Molar Mass (g/mol)	Color / Physical State	Melting Point (°C)	Boiling Point (°C)	Density (g/cm <sup>3</sup> )	Water Solubility
Thorium Dioxide	ThO <sub>2</sub>	264.04	White/yellow crystalline solid[8]	3390[2][4]	4400[8][9]	9.7 - 10.0[8][10]	Insoluble[8][11]
Thorium Tetrachloride	ThCl <sub>4</sub>	373.85	White crystalline solid	770[2][12]	921[2][12]	4.59	Very soluble
Thorium Nitrate Tetrahydrate	Th(NO <sub>3</sub> ) <sub>4</sub> · 4H <sub>2</sub> O	552.12	Colorless crystalline solid	500 (decomposes)	N/A	Not known	Very soluble[2][11]
Thorium Fluoride	ThF <sub>4</sub>	308.03	White powder	~1110	~1680	6.3	Sparingly soluble
Thorium Hydride	ThH <sub>2</sub>	234.05	Gray to black crystals[1][3]	1100 (decomposes)	N/A	9.5[13]	Reacts

| **Thorium** Sulfate Nonahydrate | Th(SO<sub>4</sub>)<sub>2</sub>·9H<sub>2</sub>O | 586.30 | White crystalline solid | Decomposes | N/A | 2.8 | Soluble |

## Chemical Properties and Reactivity

**Thorium** is a highly reactive and electropositive metal.[2][4] Its chemical behavior is dominated by the formation of compounds in the +4 oxidation state, which are typically colorless due to the absence of 5f and 6d valence electrons.[2]

## General Reactivity

- **With Air:** Finely divided **thorium** metal is pyrophoric and can ignite spontaneously.[4][11] In bulk form, it tarnishes slowly, forming a protective layer of **thorium** dioxide ( $\text{ThO}_2$ ), which changes its appearance from silvery-white to grey and eventually black.[4][5]
- **With Water and Acids:** **Thorium** is slowly attacked by water.[2][5] It does not readily dissolve in most common acids, with the notable exception of hydrochloric acid.[2][12] Dissolution in concentrated nitric acid requires a small amount of catalytic fluoride or fluorosilicate ions to prevent passivation.[2][12]
- **With Other Elements:** At elevated temperatures, **thorium** reacts readily with hydrogen, nitrogen, halogens, and sulfur to form binary compounds.[2][12] It also forms compounds with carbon, phosphorus, and boron.[2][4]

## Key Compound Classes

- **Oxides:** **Thorium** dioxide ( $\text{ThO}_2$ ), also known as thoria, is the most common oxide. It is a refractory material with the highest melting point of any known oxide ( $3390^\circ\text{C}$ ).[4][12] It is chemically stable but can be dissolved in concentrated nitric acid with fluoride ions.[4]  $\text{ThO}_2$  adopts a fluorite crystal structure, a feature shared with other actinide dioxides like  $\text{UO}_2$  and  $\text{PuO}_2$ . [8][9]
- **Halides:** **Thorium** tetrachloride ( $\text{ThCl}_4$ ) and **thorium** tetrafluoride ( $\text{ThF}_4$ ) are important halides.  $\text{ThCl}_4$  is a white, hygroscopic solid that serves as a precursor for the synthesis of organometallic compounds.[2][12]
- **Hydrides:** **Thorium** reacts with hydrogen to form **thorium** dihydride ( $\text{ThH}_2$ ) and a higher hydride,  $\text{Th}_4\text{H}_{15}$ . [2][4] The latter is notable for being superconducting at temperatures below  $7.5\text{--}8\text{ K}$ . [2][4] These hydrides are thermally unstable and react readily with air or moisture. [4]
- **Organometallics:** A rich organometallic chemistry of **thorium** exists, primarily in the +4 oxidation state. [14] The most well-known example is thorocene,  $\text{Th}(\text{C}_8\text{H}_8)_2$ , which features two cyclooctatetraene ligands sandwiching the **thorium** atom. [2][12] Cyclopentadienyl (Cp) and its derivatives are also common ligands used to stabilize organo**thorium** complexes, which have shown significant catalytic activity. [2][15]

Table 2: Thermochemical Properties of **Thorium** Hydrides

Hydride Species	Adiabatic Electron Affinity (EA) (eV)	Vertical Detachment Energy (VDE) (eV)
ThH <sub>2</sub>	0.82[16][17]	0.84 (predicted), 0.871 (experimental)[16][17]
ThH <sub>3</sub>	0.88[16][17]	0.88[16][17]
ThH <sub>4</sub>	0.51[16][17]	0.81[16][17]

| ThH<sub>5</sub> | 2.36[16][17] | 4.38 (predicted), 4.09 (experimental)[16][17] |

## Experimental Methodologies

### Synthesis Protocols

#### Protocol 3.1.1: Synthesis of **Thorium** Tetrachloride (ThCl<sub>4</sub>)

This protocol is based on the reaction of **thorium** dioxide with a chlorinating agent at high temperatures.[2][12]

- Starting Material: High-purity **thorium** dioxide (ThO<sub>2</sub>).
- Chlorination: Place ThO<sub>2</sub> in a reaction tube furnace. Heat to 500-600 °C under a stream of an organochloride compound, such as carbon tetrachloride (CCl<sub>4</sub>) vapor entrained in an inert carrier gas (e.g., argon). The reaction is:  $\text{ThO}_2 + 2 \text{CCl}_4 \rightarrow \text{ThCl}_4 + 2 \text{COCl}_2$ .
- Purification: The crude ThCl<sub>4</sub> product is often purified by sublimation. Heat the product under vacuum; ThCl<sub>4</sub> will sublime and can be collected on a cold finger or in a cooler part of the apparatus, leaving non-volatile impurities behind.[12]
- Handling: ThCl<sub>4</sub> is hygroscopic and must be handled under anhydrous conditions in a glovebox or using Schlenk line techniques.

#### Protocol 3.1.2: Synthesis of Thorocene (Th(C<sub>8</sub>H<sub>8</sub>)<sub>2</sub>)

This procedure describes the synthesis from **thorium** tetrachloride.[2][12]

- Preparation of Reagent: Prepare a solution of dipotassium cyclooctatetraenide ( $\text{K}_2\text{C}_8\text{H}_8$ ) by reacting cyclooctatetraene with potassium metal in anhydrous tetrahydrofuran (THF).
- Reaction: Add a solution of **thorium** tetrachloride ( $\text{ThCl}_4$ ) in THF dropwise to the  $\text{K}_2\text{C}_8\text{H}_8$  solution at low temperature (e.g., dry ice/acetone bath,  $-78\text{ }^\circ\text{C}$ ). The reaction is:  $\text{ThCl}_4 + 2 \text{K}_2\text{C}_8\text{H}_8 \rightarrow \text{Th}(\text{C}_8\text{H}_8)_2 + 4 \text{KCl}$ .
- Isolation: After the reaction is complete, the solvent is removed under vacuum. The product is extracted from the solid residue with a non-polar solvent like toluene or hexane.
- Crystallization: The product can be purified by recrystallization from the extraction solvent. Thorocene is an air-sensitive compound and must be handled under an inert atmosphere.  
[\[12\]](#)

## Characterization Techniques

The properties of **thorium** compounds are elucidated using a variety of analytical techniques:

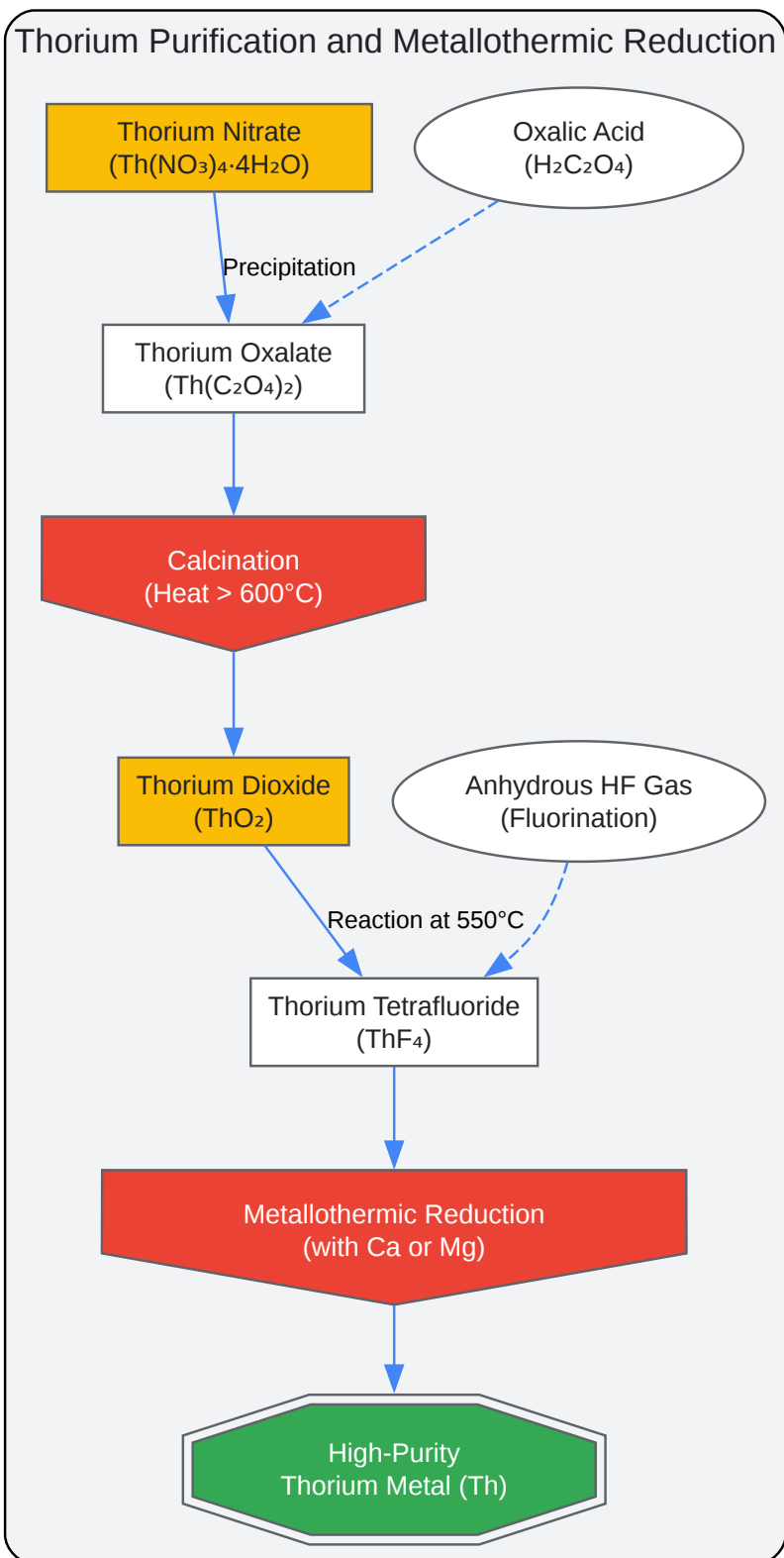
- X-ray Diffraction (XRD): Essential for determining the crystal structure of solid-state compounds, such as confirming the fluorite structure of  $\text{ThO}_2$ .[\[8\]](#)
- Photoelectron Spectroscopy (PES): Used to probe the electronic structure and determine properties like electron affinities and bond dissociation energies, as has been done for **thorium** hydrides.[\[17\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A powerful tool for characterizing the structure and bonding in diamagnetic organometallic **thorium(IV)** complexes in solution.
- Infrared (IR) Spectroscopy and Raman Spectroscopy: Provide information about molecular vibrations and are used to identify functional groups and study metal-ligand bonds.

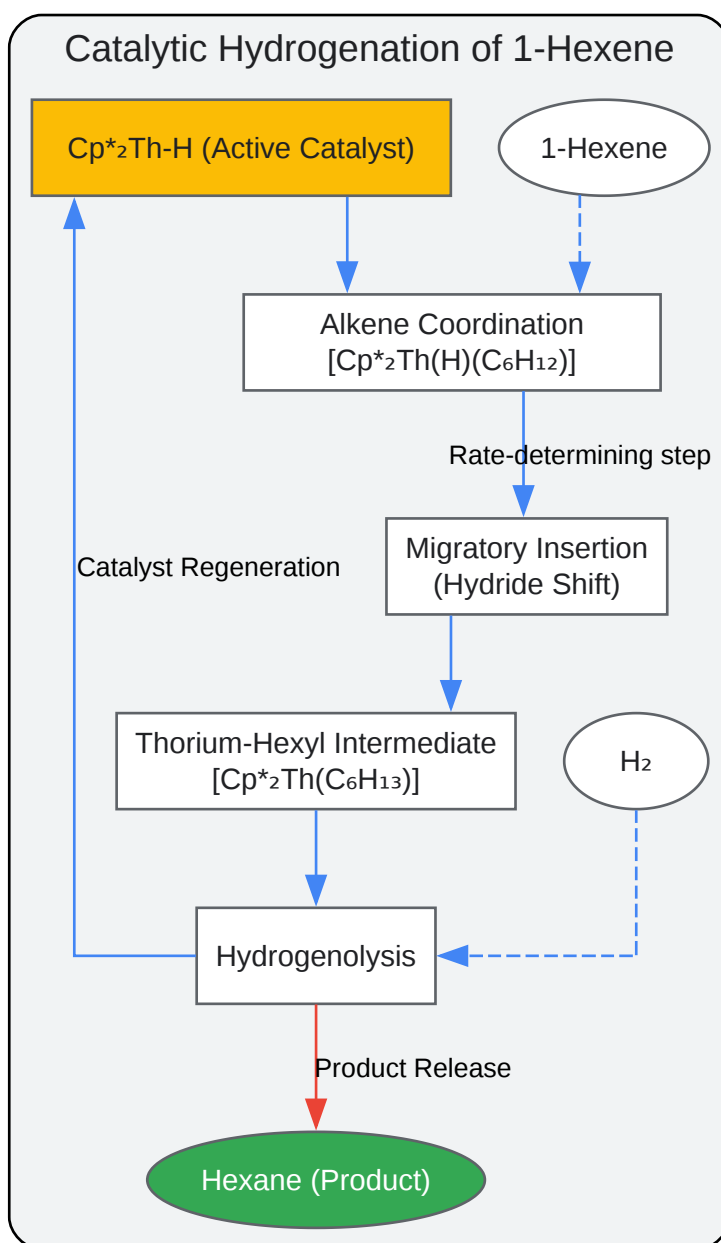
## Visualized Workflows and Pathways

### Thorium Purification and Metal Production

The production of high-purity **thorium** metal is a multi-step process that often begins with **thorium** nitrate, an important and soluble intermediate in **thorium** purification.[\[2\]](#)[\[18\]](#) The workflow involves converting the nitrate to an insoluble oxalate, which is then calcined to the

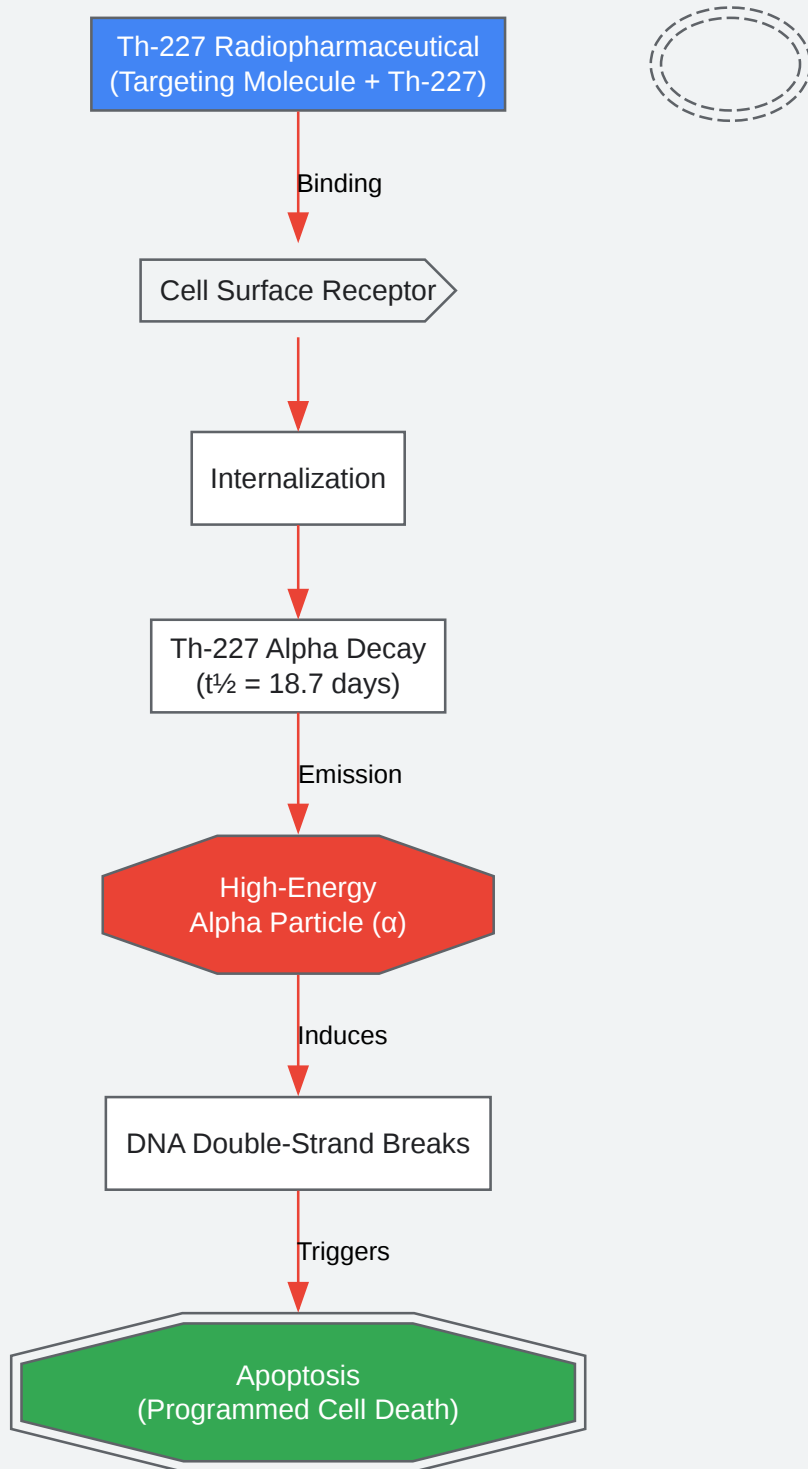
highly stable dioxide. The dioxide is subsequently fluorinated before being reduced to the metallic state.<sup>[18]</sup>







## Mechanism of Thorium-227 Targeted Alpha Therapy (TAT)

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